

is BMVC a good conference for computer vision

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An In-depth Technical Guide to the British Machine Vision Conference (**BMVC**) for Researchers and Scientists.

Introduction

The British Machine Vision Conference (**BMVC**) is the annual conference of the British Machine Vision Association (BMVA) on machine vision, image processing, and pattern recognition.[1][2][3] Established in 1985, it has grown in popularity and quality to become a prestigious and significant international event in the computer vision calendar.[1][2] This guide provides a comprehensive overview of **BMVC**'s standing in the research community, quantitative metrics, and the scope of research it encompasses, to help researchers and scientists evaluate its suitability for their work.

Reputation and Standing in the Computer Vision Community

BMVC is widely regarded as a high-quality conference.[1] While the top tier of computer vision conferences is generally considered to include CVPR (IEEE/CVF Conference on Computer Vision and Pattern Recognition), ICCV (International Conference on Computer Vision), and ECCV (European Conference on Computer Vision), **BMVC** is firmly positioned as a leading

conference in the subsequent tier.[4][5] It is often described as being at the "top of the second tier," making it a respected venue for publishing strong research.[4] Many researchers who submit to the top-tier conferences will consider **BMVC** a very good alternative for papers that are not accepted, or for work that is solid but may not be seen as groundbreaking enough for the absolute top venues.[4][6] It is the premier computer vision conference in the United Kingdom.[7][8]

Quantitative Analysis

The prestige of a conference can often be gauged by its selectivity and historical data. **BMVC** has seen a significant increase in submissions over the last decade, reflecting its growing importance in the field.[1]

Submission and Acceptance Rate Statistics (2018-2024)

The acceptance rate for **BMVC** has historically hovered around 30-40%, though it has become more competitive in recent years. The average acceptance rate over the last five years is 33.6%.[1]

Year	Venue	Submissi ons	Accepted Papers	Acceptan ce Rate	Oral Presentat ions	Poster Presentat ions
2024	Glasgow	1020	263	25.8%	30	233
2023	Aberdeen	815	267	32.8%	67	200
2022	London	967	365	37.8%	35	300
2021	Online	1206	435	36.1%	40	395
2020	Online	669	196	29.3%	34	162
2019	Cardiff	815	231	28.3%	N/A	N/A
2018	Newcastle	862	255	29.6%	37	218

Data
sourced
from the
British
Machine
Vision
Association
&
openresear
ch.org.[1]
[9]

Conference Ranking Metrics

Various ranking systems exist to classify academic conferences. These rankings provide another quantitative measure of a conference's prestige.

Ranking System	Year	Rank	Description
ERA (Excellence in Research for Australia)	2010	B	Ranks conferences from A (best) to C (worst). [10] [11]
Qualis	2012	A2	A system from the Brazilian Ministry of Education that ranks conferences from A1 (best) to B5 (worst) based on H-index. [10] [11]
Research.com Impact Score	2021	9.50	A metric based on the h-index and the number of top-cited scientists contributing. [12]

Research Topics and Methodologies

BMVC covers a broad spectrum of topics within computer vision, machine learning, and image processing. The conference's call for papers and its workshops demonstrate a wide and contemporary scope.[\[13\]](#)[\[14\]](#)

Core Topics Include:[\[13\]](#)[\[14\]](#)

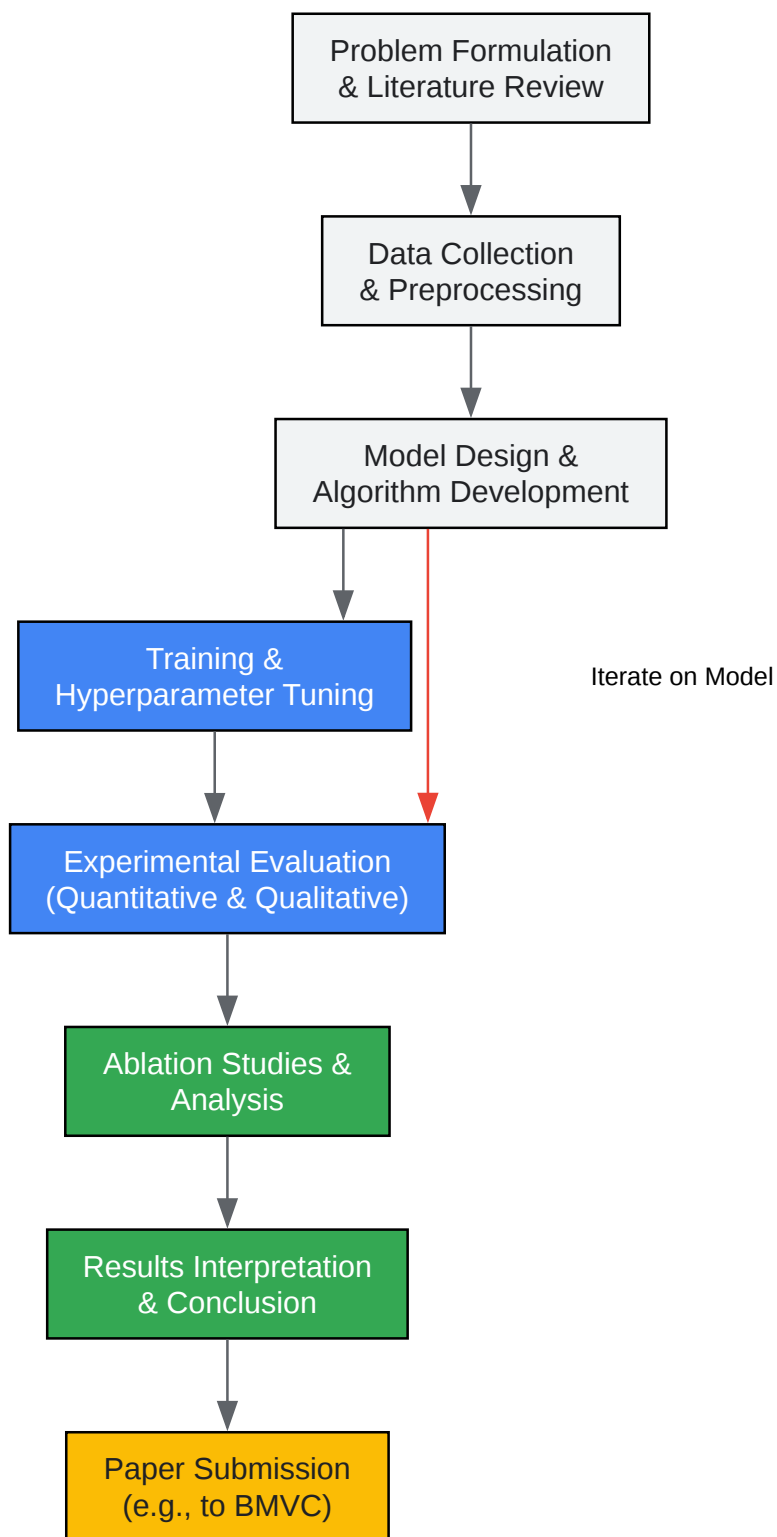
- 3D from X (e.g., images, video)
- Action and event understanding
- Adversarial attack and defense
- Computational photography
- Deep learning architectures and techniques
- Generative models

- Medical and biological image analysis
- Multimodal learning
- Scene analysis and understanding
- Segmentation, grouping, and shape analysis
- Self-, semi-, and unsupervised learning
- Video analysis and understanding
- Vision for robotics

The conference also features workshops on emerging and specialized areas, such as machine vision for climate change, privacy and fairness in AI, and multimodal intelligence.[\[15\]](#)[\[16\]](#)

Typical Computer Vision Research Workflow

The papers presented at **BMVC** generally follow a structured experimental workflow common to the field of computer vision. This process involves formulating a problem, preparing data, designing and training a model, and rigorously evaluating its performance.

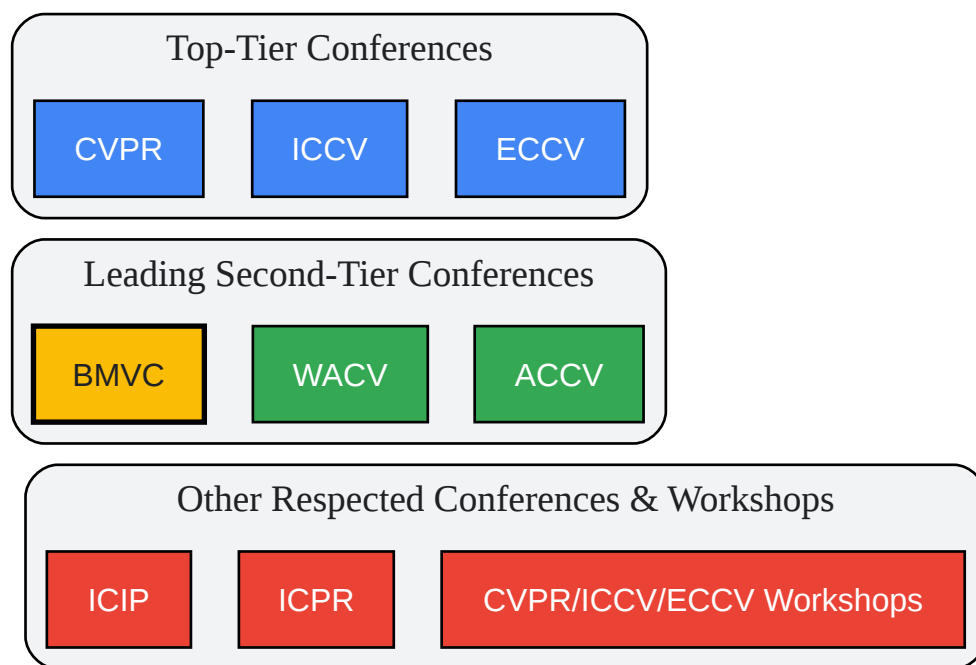


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Caption: A typical experimental workflow in computer vision research.

Hierarchy of Computer Vision Conferences

Understanding where **BMVC** sits in the landscape of computer vision conferences can be useful for strategic paper submission. The following diagram illustrates a generally accepted hierarchy.



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Caption: The hierarchy of major computer vision conferences.

Conclusion

BMVC is a reputable and competitive international conference that serves as a vital platform for the dissemination of high-quality computer vision research. While not in the same top tier as CVPR, ICCV, or ECCV, it is one of the strongest and most respected conferences in the field. For researchers and scientists, publishing at **BMVC** is a significant achievement and indicates that the work is of a high standard. Its broad scope of topics and increasing number of submissions make it an excellent venue for engaging with the latest advancements and networking with leading experts in computer vision.

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